

The Ilicicolin H Biosynthetic Gene Cluster (BGC)

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ilicicolin C

CAS No.: 22562-67-0

Cat. No.: S530468

Get Quote

Ilicicolin H is a potent antifungal compound produced by various fungi, including *Trichoderma reesei* [1] [2] [3]. Its biosynthesis is directed by a core set of genes within a BGC. The table below summarizes the key enzymes and their functions identified in the *T. reesei* BGC, which is highly conserved across different fungal species [1] [2].

Gene Name	Protein Designation	Enzyme Function	Role in Ilicicolin H Biosynthesis
triliA	TriliA	Polyketide Synthase-Nonribosomal Peptide Synthetase (PKS-NRPS)	Assembles the polyketide backbone and incorporates a tyrosine residue [1] [2].
triliB	TriliB	<i>trans</i> -acting Enoyl Reductase	Supports the PKS in building the polyketide chain [1] [2].
triliC	TriliC	Cytochrome P450	Catalyzes the ring expansion of a tetramic acid intermediate to form the pyridone moiety [1] [2].
triliD	TriliD	Diels-Alderase	Likely catalyzes the intramolecular Diels-Alder reaction that forms the decalin ring system [1] [2].
triliE	TriliE	Epimerase	Catalyzes the epimerization of 8- <i>epi</i> -ilicicolin H to the final product, ilicicolin H

Gene Name	Protein Designation	Enzyme Function	Role in Ilicicolin H Biosynthesis
			[1].
triliR	TriliR	Transcription Factor	A pathway-specific regulator; its overexpression activates the entire silent BGC [1] [2] [4].

Experimental Protocols for BGC Activation and Study

A common challenge in natural product discovery is that many BGCs are "silent" and not expressed under standard laboratory conditions. Here are key methodologies used to activate and study the ilicicolin BGC.

Genetic Activation of the Silent Cluster

The primary method to activate the ilicicolin BGC in *T. reesei* is the **overexpression of the pathway-specific transcription factor, TriliR** [1] [2] [4].

- **Promoter:** The *tef1* promoter (a strong, constitutive promoter) is often used to drive the expression of *triliR* [1] [2].
- **Strain Construction:** This is achieved by transforming *T. reesei* with a construct containing the *triliR* gene under the control of the *tef1* promoter. This genetic modification leads to the activation of the entire cluster, enabling the production of ilicicolin H and the discovery of new analogues like ilicicolin K [1] [2].

Heterologous Expression

An alternative approach is the heterologous expression of the BGC in a different, well-characterized fungal host.

- **Common Hosts:** *Aspergillus nidulans* and *Aspergillus oryzae* are frequently used [5] [3].
- **Methodology:** The core biosynthetic genes (e.g., *triliA*, *triliB*, *triliC*, *triliD*) are amplified from the native producer's genome and assembled into an expression vector. This vector is then transformed into the heterologous host [5] [3].

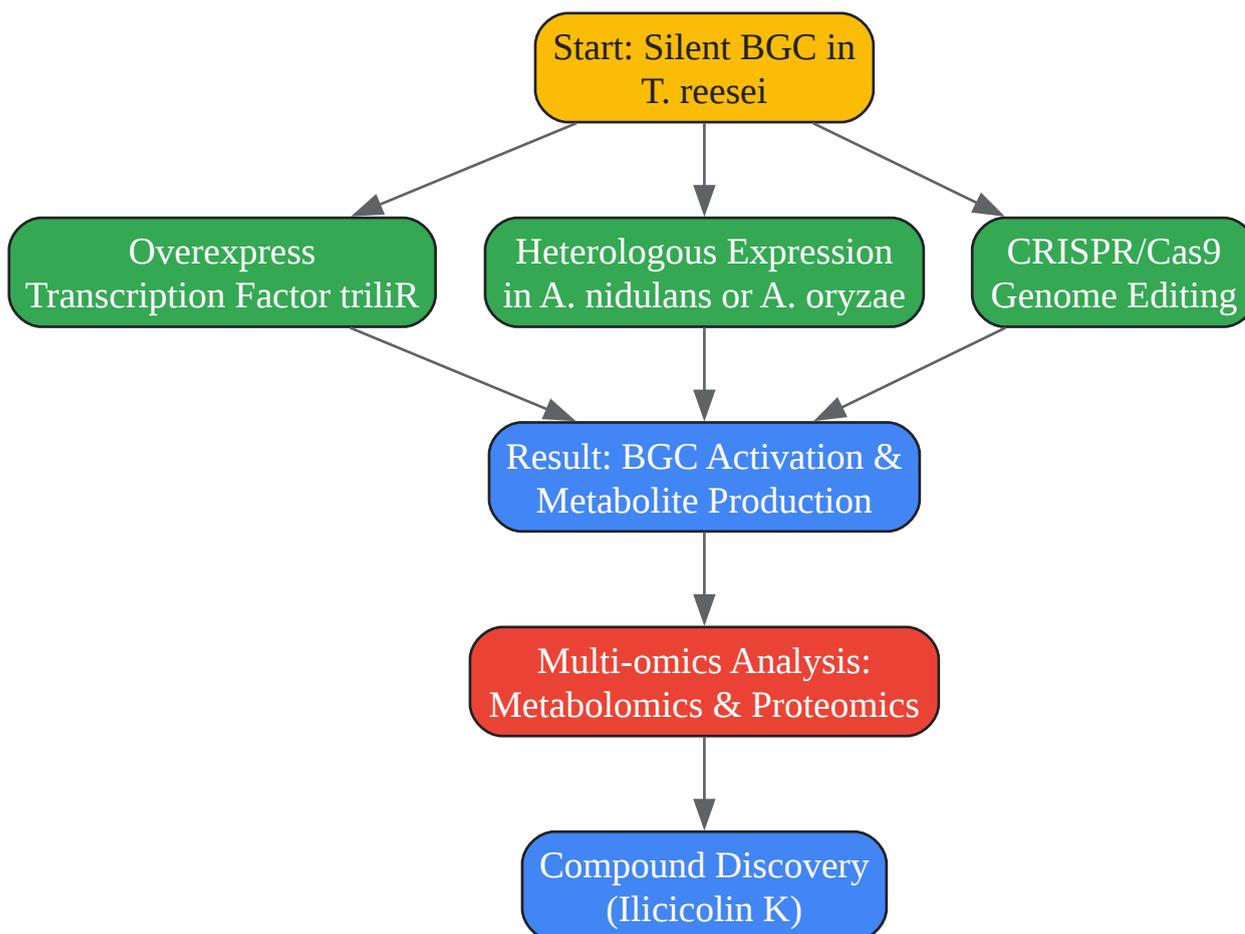
- **Application:** This strategy allows researchers to confirm the cluster's function, elucidate the biosynthetic pathway by expressing different gene combinations, and characterize pathway intermediates and shunt products [5] [3].

CRISPR/Cas9 for Genome Editing

Advanced genome-editing tools like CRISPR/Cas9 are employed for precise genetic manipulations.

- **Inducible System:** A quinic acid-inducible CRISPR/Cas9 system has been developed for *T. reesei* to minimize the toxicity of constitutive Cas9 expression [4].
- **Workflow:** This system allows for targeted gene disruptions (e.g., knocking out a competing pathway to create a cleaner background) and can also be used for transcriptional activation of silent BGCs [4].

The following diagram illustrates the logical workflow for activating and studying the ilicicolin BGC using a combination of these techniques.



[Click to download full resolution via product page](#)

Experimental workflow for activating the ilicicolin biosynthetic gene cluster.

Discovery of a Novel Analogue: Illicicolin K

By activating the native BGC in *T. reesei*, researchers not only produced ilicicolin H but also discovered a novel member of the family, **ilicicolin K** [1] [2] [6].

- **Structural Difference:** Illicicolin K features a second hydroxylation on the tyrosine-derived phenol and an additional ring formed by an intramolecular ether bridge [1] [2].
- **Bioactivity:** It exhibits strong antifungal activity against *Saccharomyces cerevisiae* and moderate activity against the multi-drug resistant human pathogen *Candida auris* [1] [2]. Its distinct structure suggests it may overcome some limitations of ilicicolin H, such as high plasma protein binding [1] [2].

Quantitative Data on Production and Activity

The table below summarizes key quantitative findings from the research.

Parameter	Illicicolin H	Illicicolin K	Notes / Source
Antifungal IC ₅₀	2–3 ng mL ⁻¹ (vs. <i>C. albicans</i>) [2]	Moderate activity (vs. <i>C. auris</i>) [1]	Illicicolin H is highly potent against fungi.
Production Host	Engineered <i>T. reesei</i> (TriliR OE) [1]	Engineered <i>T. reesei</i> (TriliR OE) [1]	"High-yield production" was reported.
Related Compound	Illicicolin J (from heterologous expression) [5]	–	MIC: 6.3 µg/mL [5].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Discovery of the antifungal compound ilicicolin K through ... [pmc.ncbi.nlm.nih.gov]
2. Discovery of the antifungal compound ilicicolin K through ...
[biotechnologyforbiofuels.biomedcentral.com]
3. Trichoderma reesei Contains a Biosynthetic Gene Cluster ... [mdpi.com]
4. Development of a quinic acid-induced CRISPR/Cas9 ... [sciencedirect.com]
5. Heterologous Expression of Illicolin H Biosynthetic Gene ... [mdpi.com]
6. Discovery of the antifungal compound ilicicolin K through ... [ucrisportal.univie.ac.at]

To cite this document: Smolecule. [The Illicolin H Biosynthetic Gene Cluster (BGC)]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b530468#ilicicolin-c-biosynthesis-and-gene-cluster>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com